

Commercial suppliers of 4-phenoxyphenylboronic acid pinacol ester

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Compound of Interest

Compound Name: 4,4,5,5-Tetramethyl-2-(4-phenoxyphenyl)-1,3,2-dioxaborolane

Cat. No.: B1318694

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An In-Depth Technical Guide to the Commercial Sourcing of 4-Phenoxyphenylboronic Acid Pinacol Ester for Advanced Research and Development

Authored by a Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive framework for identifying, evaluating, and utilizing commercial sources of 4-phenoxyphenylboronic acid pinacol ester (CAS No. 269410-26-6). Beyond a simple list of suppliers, this document delves into the critical aspects of quality control, analytical data interpretation, and practical application that are paramount for achieving reproducible, high-fidelity results in medicinal chemistry and materials science.

Introduction: The Strategic Importance of 4-Phenoxyphenylboronic Acid Pinacol Ester

4-Phenoxyphenylboronic acid pinacol ester is a key building block in modern organic synthesis, prized for its role in constructing complex molecular architectures.^[1] Its structure, featuring a phenoxyphenyl scaffold coupled with a versatile boronic acid pinacol ester, makes it an ideal reagent for Suzuki-Miyaura cross-coupling reactions.^{[2][3]} This palladium-catalyzed carbon-carbon bond-forming reaction is a cornerstone of pharmaceutical development, enabling the

efficient synthesis of biaryl and heteroaryl structures that are prevalent in many active pharmaceutical ingredients (APIs).^{[1][4]}

The pinacol ester form offers enhanced stability and handling characteristics compared to the corresponding free boronic acid, mitigating issues of dehydration and trimerization. However, it is not without its own set of challenges, primarily its susceptibility to hydrolysis, which necessitates rigorous quality control and specific analytical methods.^{[3][5]}

Molecular Structure and Properties:

- Chemical Formula: $C_{18}H_{21}BO_3$ ^[6]
- Molecular Weight: 296.17 g/mol ^[7]
- Synonyms: **4,4,5,5-Tetramethyl-2-(4-phenoxyphenyl)-1,3,2-dioxaborolane**, Phenyl 4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)phenyl ether^{[6][7]}

Commercial Supplier Landscape and Evaluation

The selection of a commercial supplier is a critical decision that directly impacts experimental outcomes, timelines, and the integrity of research data. A tiered approach to supplier evaluation is recommended, beginning with broad availability and narrowing down to suppliers who can provide the necessary quality assurance for your specific application.

Identifying Potential Suppliers

A number of chemical suppliers list 4-phenoxyphenylboronic acid pinacol ester in their catalogs. These range from large, multinational corporations to smaller, specialized companies. The following table summarizes a selection of known suppliers.

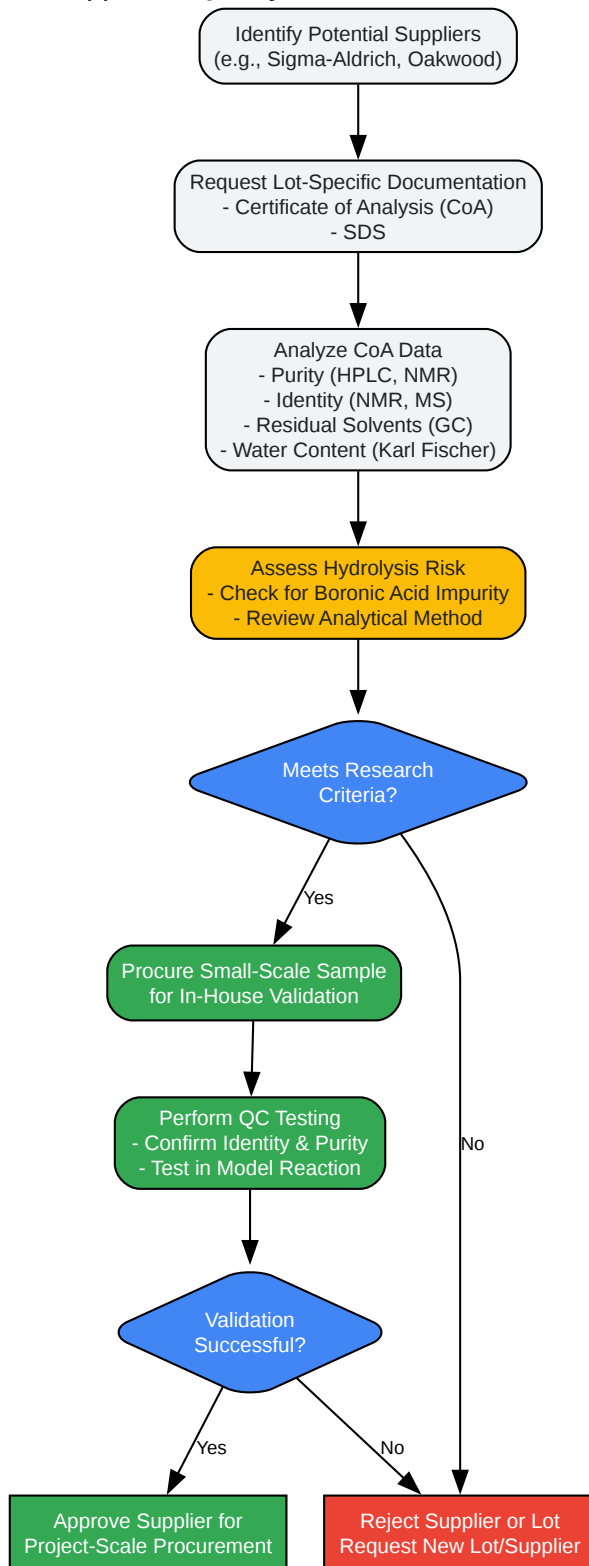
Supplier	CAS Number	Purity (Typical)	Notes
Sigma-Aldrich (Merck)	269410-26-6	≥97%	Offers various grades and quantities suitable for research and development.
Oakwood Chemical	269410-26-6	97%	Provides a range of organic building blocks for synthesis. [6]
Boron Molecular	269410-26-6	97%	Specializes in boronic acids and their derivatives. [7]
AK Scientific	269410-26-6	Not specified	Listed as a supplier on chemical marketplace platforms. [8]
Thermo Scientific Chemicals	269410-26-6	97%	Formerly part of the Acros Organics portfolio. [9]
ChemicalBook Aggregators	269410-26-6	Varies (98-100%)	Lists multiple, often international, manufacturers with varying price points and stated purities. [8]

Note: This table is not exhaustive and is intended for illustrative purposes. Availability and specifications are subject to change.

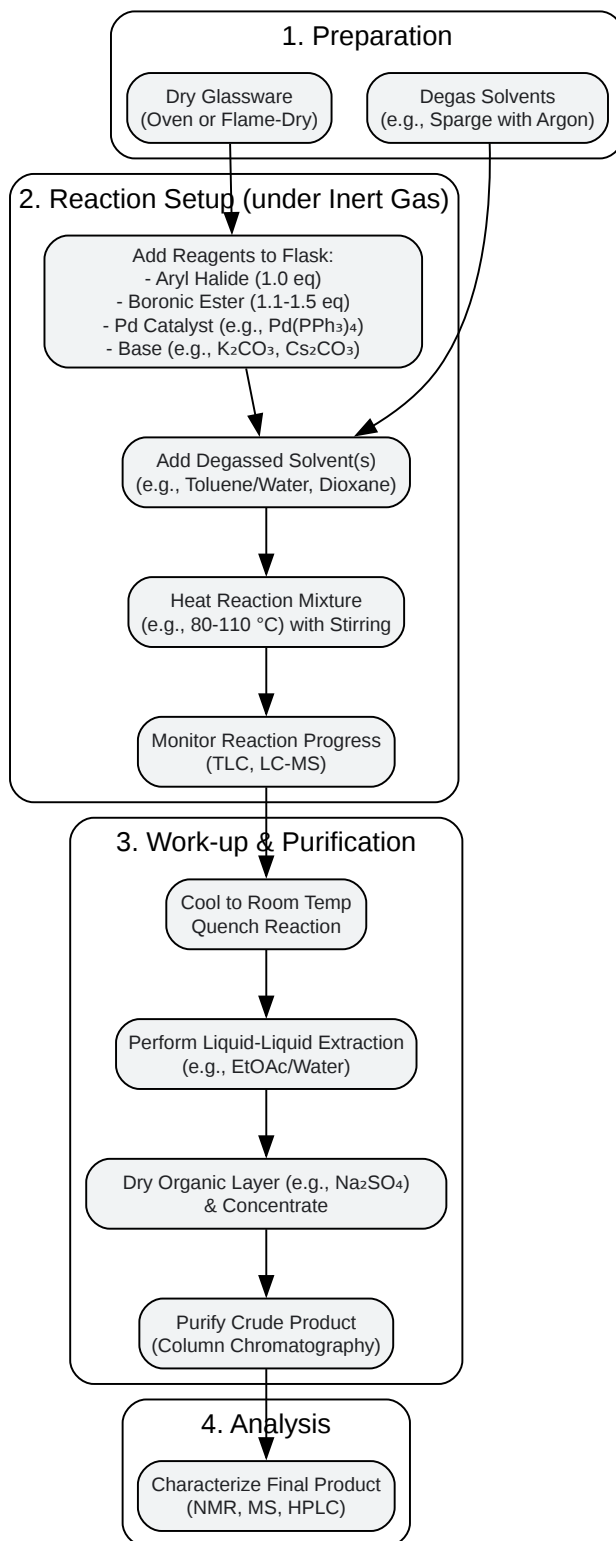
A Workflow for Supplier Qualification

A systematic approach is essential to vet suppliers and ensure the material meets the stringent requirements of drug development. The following workflow diagram illustrates a robust qualification process.

Supplier & Quality Evaluation Workflow



Suzuki-Miyaura Coupling Workflow

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